

# A Technical Guide to Dimethyl Lauramine Oleate: Properties, Synthesis, and Formulation

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## Compound of Interest

Compound Name: *Dimethyl lauramine oleate*

Cat. No.: *B1499265*

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## Abstract

**Dimethyl lauramine oleate** is a tertiary amine salt with applications in the cosmetic and pharmaceutical industries. This technical guide provides a comprehensive overview of its chemical and physical properties, outlines general methodologies for its synthesis and analysis, and describes its formulation into topical delivery systems. The information presented is intended to serve as a foundational resource for researchers and professionals engaged in drug development and formulation science.

## Chemical and Physical Properties

**Dimethyl lauramine oleate** is the salt formed from the reaction of the tertiary amine, N,N-dimethyldodecan-1-amine (dimethyl lauramine), and the unsaturated fatty acid, (Z)-octadec-9-enoic acid (oleic acid)[1]. Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C32H65NO2	[2]
Molecular Weight	495.9 g/mol	[2]
IUPAC Name	N,N-dimethyldodecan-1-amine; (Z)-octadec-9-enoic acid	[2][3]
CAS Number	70321-83-4	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	3	[2]
Topological Polar Surface Area	40.5 Å <sup>2</sup>	[3]
Component Compounds	Oleic Acid, Lauryldimethylamine	[3]

## Synthesis and Analysis

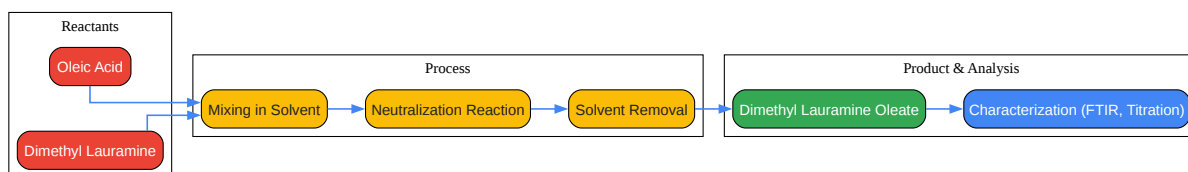
### Synthesis of Dimethyl Lauramine Oleate

The synthesis of **dimethyl lauramine oleate** is achieved through a straightforward acid-base neutralization reaction between dimethyl lauramine and oleic acid.

#### Experimental Protocol: Synthesis of **Dimethyl Lauramine Oleate**

- **Reactant Preparation:** Equimolar amounts of N,N-dimethyldodecan-1-amine (dimethyl lauramine) and (Z)-octadec-9-enoic acid (oleic acid) are measured. The reactants should be of high purity.
- **Solvent Addition:** A suitable solvent, such as ethanol or isopropanol, is added to a reaction vessel. The choice of solvent depends on the desired reaction conditions and subsequent processing steps.
- **Reaction:** The dimethyl lauramine is slowly added to the oleic acid solution with constant stirring. The reaction is typically carried out at room temperature. An exothermic reaction may be observed.

- **Reaction Completion:** The reaction is allowed to proceed to completion, which can be monitored by techniques such as titration to confirm the neutralization of the acid.
- **Solvent Removal:** The solvent is removed under reduced pressure using a rotary evaporator.
- **Product Isolation:** The resulting product, **dimethyl lauramine oleate**, is collected. It should be a viscous liquid or a waxy solid at room temperature.
- **Characterization:** The final product should be characterized to confirm its identity and purity using analytical techniques such as Fourier-Transform Infrared (FTIR) Spectroscopy to identify the characteristic peaks of the amine salt[4].



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Synthesis workflow for **Dimethyl Lauramine Oleate**.

## Analytical Methods

The purity and concentration of **dimethyl lauramine oleate** can be determined using various analytical techniques.

### Experimental Protocol: Analysis by Titration

This method determines the amine value of the product, which is a measure of the total basic nitrogen content.

- Sample Preparation: A known weight of the **dimethyl lauramine oleate** sample is dissolved in a suitable solvent, such as glacial acetic acid[5].
- Titrant: A standardized solution of a strong acid, typically 0.1 M perchloric acid in glacial acetic acid, is used as the titrant[5].
- Titration: The sample solution is titrated with the standardized perchloric acid solution.
- Endpoint Detection: The endpoint of the titration can be determined potentiometrically using a pH meter with a glass electrode or visually using a suitable indicator such as crystal violet.
- Calculation: The amine value is calculated based on the volume of titrant consumed and the weight of the sample.

#### Experimental Protocol: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used for the identification and quantification of the component parts of the amine salt after derivatization or for the analysis of related impurities.

- Sample Preparation: The **dimethyl lauramine oleate** sample may need to be hydrolyzed back to dimethyl lauramine and oleic acid. The oleic acid can then be derivatized to its methyl ester (FAME) for better volatility.
- GC Conditions:
  - Column: A capillary column with a polar stationary phase is typically used[6].
  - Injector Temperature: 250°C[6].
  - Oven Program: A temperature gradient program is employed, for example, starting at 120°C and ramping up to 220°C[6].
  - Carrier Gas: Helium.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI).

- Scan Range: m/z 50-500.
- Data Analysis: The resulting chromatogram and mass spectra are compared to reference standards for identification and quantification.

## Applications in Drug Development

Tertiary amines and their salts are prevalent in pharmaceutical products, often used to improve the solubility and bioavailability of active pharmaceutical ingredients (APIs)[4][7][8][9].

**Dimethyl lauramine oleate**'s surfactant and emulsifying properties make it a candidate for use in topical drug delivery systems, such as creams and lotions[10].

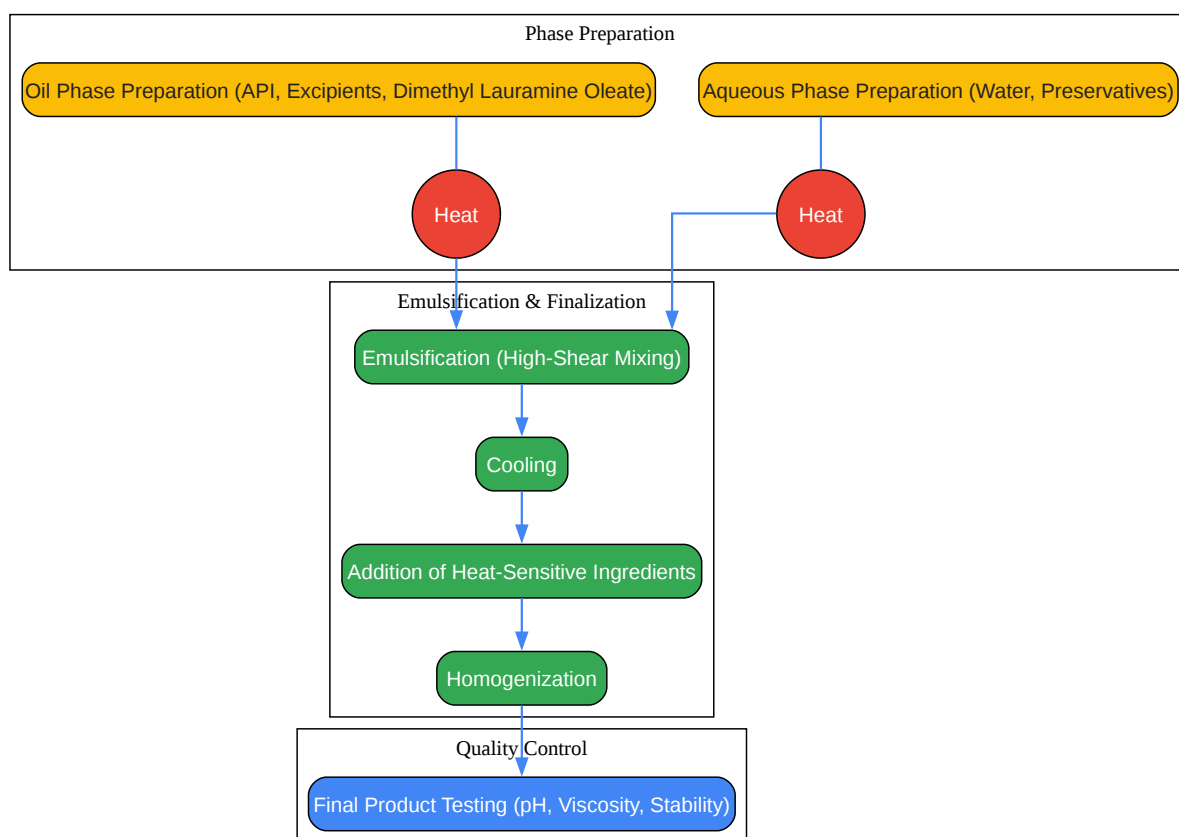
## Formulation of a Topical Cream

**Dimethyl lauramine oleate** can act as an emulsifier and texture enhancer in oil-in-water (O/W) cream formulations[10].

Experimental Protocol: Preparation of an Oil-in-Water (O/W) Cream

- Preparation of the Oil Phase: The oil-soluble components, including the active pharmaceutical ingredient (if oil-soluble) and other excipients like emollients and waxes, are mixed and heated to approximately 70-75°C. **Dimethyl lauramine oleate** would be part of this phase.
- Preparation of the Aqueous Phase: The water-soluble components, including preservatives, humectants, and any water-soluble active ingredients, are dissolved in purified water and heated to approximately 70-75°C.
- Emulsification: The oil phase is slowly added to the aqueous phase with continuous high-shear mixing to form a stable emulsion.
- Cooling: The resulting emulsion is cooled under constant, gentle agitation.
- Addition of Heat-Sensitive Ingredients: Any heat-sensitive ingredients, such as fragrances or certain APIs, are added when the cream has cooled to below 40°C.
- Homogenization: The final cream is homogenized to ensure a uniform droplet size and distribution.

- Quality Control: The final product is tested for its physical properties (pH, viscosity, appearance) and stability.



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Workflow for the formulation of a topical cream.

## Conclusion

**Dimethyl lauramine oleate** is a versatile compound with established applications in personal care and potential for use in pharmaceutical formulations. This guide has provided an overview of its fundamental properties and offered generalized protocols for its synthesis, analysis, and formulation. Further research into its specific interactions with various APIs and its impact on drug delivery systems is warranted to fully elucidate its potential in the pharmaceutical field.

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## References

- 1. scribd.com [scribd.com]
- 2. scribd.com [scribd.com]
- 3. Dimethyl lauramine oleate | C32H65NO2 | CID 44148102 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectroscopyonline.com [spectroscopyonline.com]
- 5. mt.com [mt.com]
- 6. benchchem.com [benchchem.com]
- 7. Research could enable assembly line synthesis of prevalent amine-containing drugs | Department of Chemistry | Illinois [chemistry.illinois.edu]
- 8. webhome.auburn.edu [webhome.auburn.edu]
- 9. diplomatacomercial.com [diplomatacomercial.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [A Technical Guide to Dimethyl Lauramine Oleate: Properties, Synthesis, and Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1499265#molecular-weight-and-formula-of-dimethyl-lauramine-oleate]

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